

Technical Guide: (E)-Fenpyroximate-d9

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Compound of Interest

Compound Name: (E)-Fenpyroximate-d9

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(E)-Fenpyroximate-d9**, a deuterated analog of the acaricide Fenpyroximate. This document details its chemical properties, biological mode of action, metabolic pathways, and relevant experimental protocols.

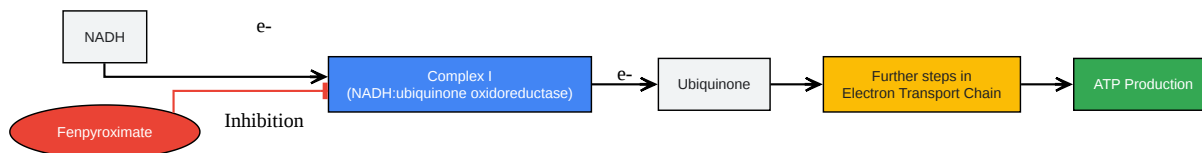
Compound Identification and Properties

(E)-Fenpyroximate-d9 is the deuterated form of (E)-Fenpyroximate, an insecticide and acaricide. The inclusion of nine deuterium atoms provides a stable isotopic label, making it a valuable tool for metabolic studies, environmental fate analysis, and as an internal standard in quantitative analytical methods.

Property	Value	Reference
CAS Number	134098-61-6	[1][2][3]
Molecular Formula	C ₂₄ H ₁₈ D ₉ N ₃ O ₄	[1]
Molecular Weight	430.54 g/mol	[1]
Synonyms	(E)-4-[[[(1,3-Dimethyl-5-phenoxy-1H-pyrazol-4-yl)methylene]amino]oxy]methyl]-benzoic Acid 1,1-Dimethylethyl Ester-d ₉ ; tert-Butyl 4-([(E)-1,3-dimethyl-5-phenoxy-pyrazol-4-yl)methyl]aminooxymethyl)benzoate-d ₉	[1]
Appearance	White crystalline powder	[4]
Melting Point	101.1 to 102.4 °C	[4]
log Kow	5.01 at 20 °C	[4]
Vapor Pressure	7.4 x 10 ⁻³ mPa at 25 °C	[4]

Mode of Action

Fenpyroximate's primary mode of action is the inhibition of the mitochondrial electron transport chain.[5] Specifically, it targets and disrupts the function of Complex I (NADH:ubiquinone oxidoreductase).[3][4][6] This inhibition blocks cellular respiration by preventing the formation of ATP, the primary energy currency of the cell.[5][7] The subsequent loss of motor control leads to the cessation of feeding and reproduction, ultimately resulting in the death of the target organism.[7]



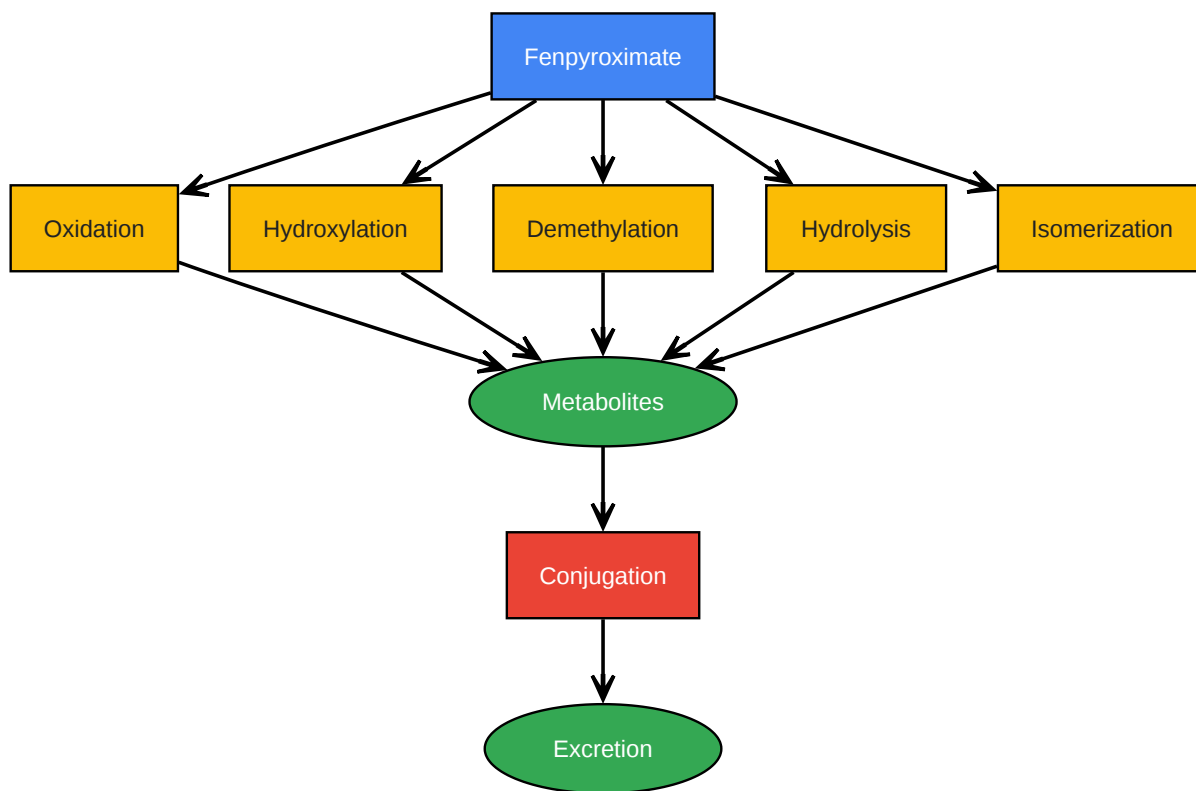
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Figure 1: Fenpyroximate's Inhibition of Mitochondrial Complex I.

Metabolic Pathways

In rats, fenpyroximate is extensively metabolized through multiple pathways, including oxidation, hydroxylation, demethylation, hydrolysis, and isomerization.[8] Key metabolic transformations involve the oxidation of the tert-butyl and pyrazole-3-methyl groups, hydroxylation of the phenoxy moiety, N-demethylation, and hydrolysis of the ester and methyleneamino-oxy bonds, followed by conjugation.[4][9] The major route of excretion is through the feces.[8]

In plants such as citrus trees, metabolism of fenpyroximate involves hydrolysis of the ester and methyleneamino ether linkages, N-demethylation, oxidation, and conjugation of the resulting polar metabolites.[9] The Z-isomer of fenpyroximate is a notable metabolite found in leaves and peel.[9]



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Figure 2: General Metabolic Pathways of Fenpyroximate.

Experimental Protocols

Analysis of Fenpyroximate in Water

This protocol outlines the extraction and analysis of fenpyroximate from water samples using liquid-liquid extraction followed by LC-MS/MS.

Materials:

- Water sample (20 mL)
- Hexane
- Acetonitrile

- Deionized water
- 50 mL polypropylene centrifuge tubes
- Vortex mixer
- Centrifuge
- DriBlock heater or similar evaporation system
- LC-MS/MS system

Procedure:

- Transfer a 20 mL aliquot of the water sample into a 50 mL polypropylene centrifuge tube.
- Add 2.5 mL of hexane to the tube and vortex for 30 seconds.
- Centrifuge the sample to separate the layers.
- Transfer the upper hexane phase to a clean 15 mL centrifuge tube.
- Repeat the extraction of the aqueous phase with an additional 2.5 mL of hexane.
- Combine the hexane extracts.
- Evaporate the combined hexane extracts to dryness under a gentle stream of air at 50°C.
- Re-dissolve the residue in 1.0 mL of acetonitrile/water (1:1, v/v) using an ultrasonic bath and vortex mixer.
- Analyze the final solution by LC-MS/MS.[\[10\]](#)

Analysis of Fenpyroximate in Soil

This protocol describes the extraction and analysis of fenpyroximate from soil samples.

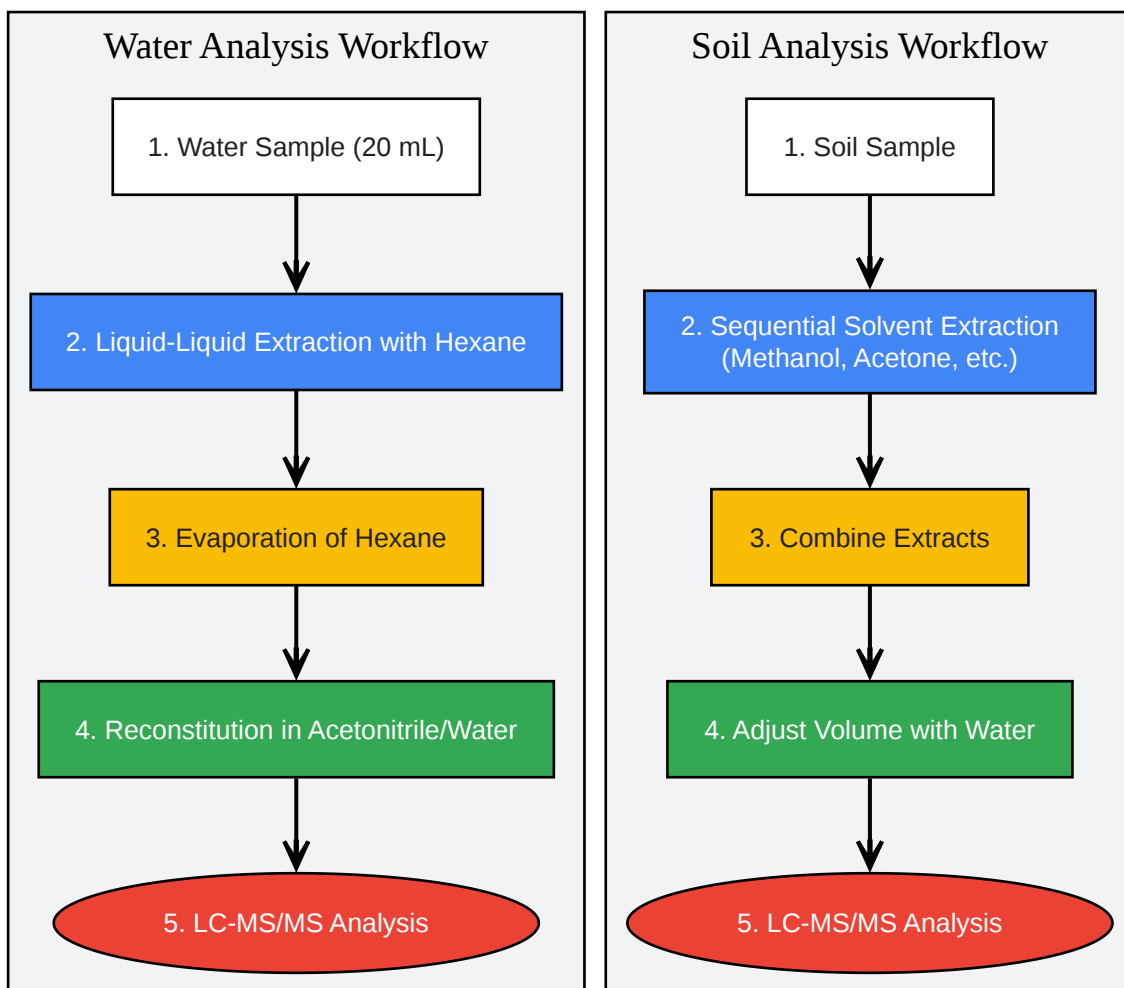
Materials:

- Soil sample
- Methanol
- Acetone
- 0.1M Hydrochloric acid
- Deionized water
- Orbital shaker
- Centrifuge
- Filtration apparatus (e.g., cotton wool)
- LC-MS/MS system

Procedure:

- Weigh a subsample of the soil into a suitable container.
- Add 50 mL of methanol and shake on an orbital shaker for 20 minutes.
- Centrifuge the sample for 2 minutes at 1500 rpm.
- Filter the extract.
- Sequentially re-extract the soil residue with:
 - Methanol (2 x 50 mL)
 - Acetone (50 mL)
 - Methanol/water (1:1, v/v, 50 mL)
 - Methanol/0.1M hydrochloric acid (1:1, v/v, 50 mL)
- Combine all the extracts.

- Adjust the final volume to 500 mL with deionized water.
- Analyze the final solution by LC-MS/MS.[11]



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Figure 3: Analytical Workflows for Fenpyroximate.

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